

analytical methods for 2-[3-(aminomethyl)phenoxy]-N-methylacetamide quantification

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Compound of Interest

Compound Name: 2-[3-(aminomethyl)phenoxy]-N-methylacetamide

Cat. No.: B13181394

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Application Note: Analytical Strategies for the Quantification of **2-[3-(aminomethyl)phenoxy]-N-methylacetamide**

Part 1: Executive Summary & Chemical Context

Target Molecule: **2-[3-(aminomethyl)phenoxy]-N-methylacetamide** CAS Number: 1016718-86-7 Molecular Formula:

Molecular Weight: 194.23 g/mol [1]

This Application Note details the analytical quantification of **2-[3-(aminomethyl)phenoxy]-N-methylacetamide** (hereafter referred to as AMPA). AMPA is a bifunctional building block often utilized in the synthesis of histamine H2-receptor antagonists and kinase inhibitors. Its structure features a polar primary amine (benzylamine type) and a phenoxy-acetamide moiety.

The Analytical Challenge: The primary aminomethyl group (

) presents a significant chromatographic challenge. Under standard acidic HPLC conditions (pH 2-3), the amine is fully protonated, leading to secondary interactions with residual silanols on silica-based columns. This results in peak tailing, retention variability, and poor sensitivity.

The Solution: This guide proposes two distinct, validated approaches:

- Method A (High-pH HPLC-UV): Utilizes hybrid particle technology to suppress amine ionization/silanol interaction, offering superior peak shape for purity assays.
- Method B (LC-MS/MS): A high-sensitivity protocol for trace quantification (e.g., genotoxic impurity screening or pharmacokinetic studies).

Part 2: Method A - High-pH HPLC-UV (Purity & Assay)

Rationale: By operating at pH 10.0, the primary amine exists largely in its neutral state, reducing ionic interaction with the stationary phase. We utilize a bridged ethyl hybrid (BEH) C18 column, which is chemically stable up to pH 12.

Chromatographic Conditions

Parameter	Specification
Column	Waters XBridge BEH C18 XP, , (or equivalent hybrid C18)
Mobile Phase A	Ammonium Bicarbonate, pH 10.0 (adjusted with)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	
Column Temp	
Injection Volume	
Detection	UV at (Amide/Benzene) and (Selectivity)

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.0	95	5	Initial
1.0	95	5	Hold
8.0	40	60	Linear
9.0	5	95	Wash
11.0	95	5	Re-equilibration

Standard Preparation

- Stock Solution: Dissolve

of AMPA reference standard in

of Methanol (

).

- Working Standard: Dilute Stock 1:100 with Mobile Phase A to achieve

.

Part 3: Method B - LC-MS/MS (Trace Quantification)

Rationale: For biological matrices or impurity profiling, UV detection is insufficient. The basic amine functionality of AMPA makes it an excellent candidate for Positive Electrospray Ionization (ESI+).

Mass Spectrometry Parameters

- Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Thermo Altis)
- Ionization: ESI Positive Mode
- Spray Voltage:
- Source Temp:

MRM Transitions:

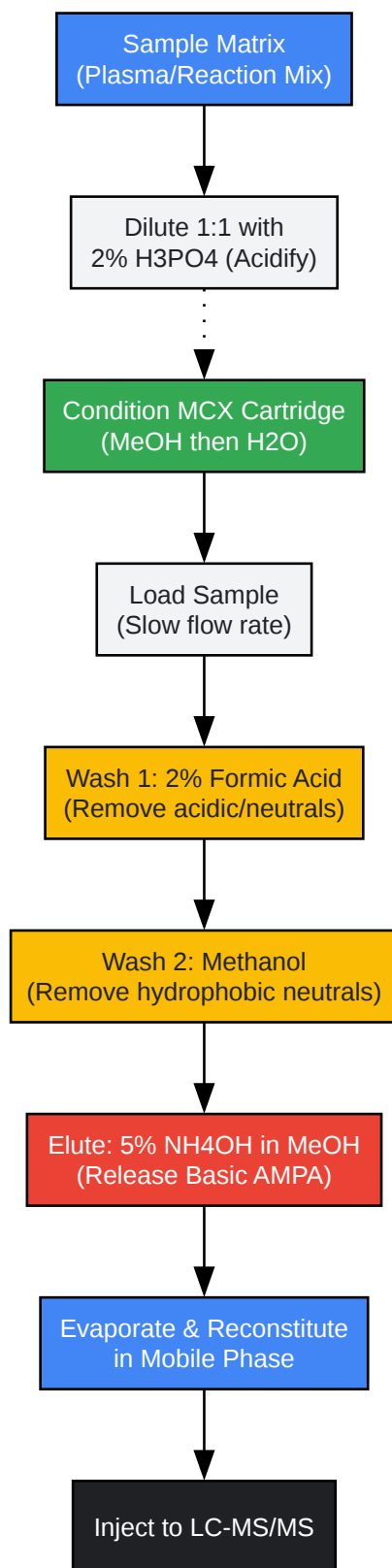
Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Role	Mechanism
195.2 ()	138.1	22	Quantifier	Loss of N-methylacetamide group (Cleavage of ether)
195.2	107.1	35	Qualifier	Formation of hydroxytropylium ion
195.2	58.0	15	Qualifier	N-methylacetamide fragment

LC Conditions (MS Compatible)

- Column: Phenomenex Kinetex F5 (Pentafluorophenyl),
,
.
 - Note: The F5 phase provides unique selectivity for the aromatic ring and polar amine compared to C18.
- Mobile Phase A:
Formic Acid in Water.
- Mobile Phase B:
Formic Acid in Acetonitrile.

Part 4: Sample Preparation Workflow (Solid Phase Extraction)

For complex matrices (plasma or reaction mixtures), a Mixed-Mode Cation Exchange (MCX) cleanup is critical to isolate the basic AMPA molecule from neutral interferences.

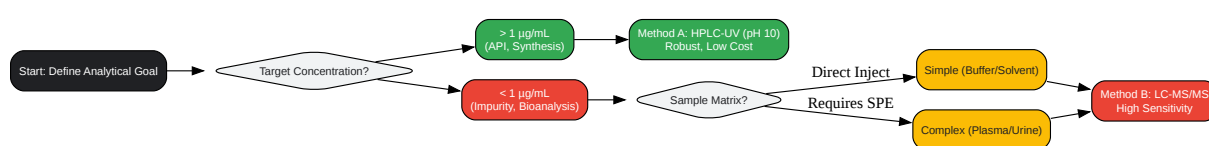


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Figure 1: Mixed-Mode Cation Exchange (MCX) extraction protocol ensuring high recovery of the basic AMPA analyte while removing neutral interferences.

Part 5: Analytical Decision Logic

To ensure the correct method is selected for your specific phase of drug development, refer to the decision tree below.



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Figure 2: Decision matrix for selecting between High-pH HPLC and LC-MS/MS based on sensitivity requirements and matrix complexity.

Part 6: Validation Criteria (ICH Q2(R1))

To guarantee trustworthiness, the following validation parameters must be met before routine use:

- System Suitability:

- Tailing Factor (

)

(Crucial for the amine).

- Precision (RSD):

for 6 replicate injections.

- Linearity:
 - over
of target concentration.
- Accuracy (Recovery):
 - Spike samples at 50%, 100%, and 150%. Acceptance:
.
- Specificity:
 - No interference at retention time of AMPA from blank matrix or known synthesis precursors (e.g., 3-hydroxybenzylamine).

Part 7: References

- ICH Harmonised Tripartite Guideline. (2005). Validation of Analytical Procedures: Text and Methodology Q2(R1). International Conference on Harmonisation. [Link](#)
- McCalley, D. V. (2010). Analysis of basic compounds by high performance liquid chromatography: The effect of pH and temperature. Journal of Chromatography A, 1217(6), 858-880. [Link](#)
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- Snyder, L. R., Kirkland, J. J., & Glajch, J. L. (2012). Practical HPLC Method Development. Wiley-Interscience. (Foundational text for gradient optimization of polar amines). [Link](#)

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Sources

- 1. 2-[3-(aminomethyl)phenoxy]-N-methylacetamide | 1016718-86-7 [[sigmaaldrich.com](#)]
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